

Personal protective equipment for handling Boc-Orn(2-Cl-Z)-OH

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Compound of Interest

Compound Name: Boc-Orn(2-Cl-Z)-OH

Cat. No.: B557403

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Essential Safety and Handling Guide for Boc-Orn(2-Cl-Z)-OH

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **Boc-Orn(2-Cl-Z)-OH**.

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Boc-Orn(2-Cl-Z)-OH** (CAS 118554-00-0). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining the integrity of your research. While a specific Safety Data Sheet (SDS) for **Boc-Orn(2-Cl-Z)-OH** is not readily available, the following guidance is based on information for the closely related compound Boc-Orn(Z)-OH and general best practices for handling Boc-protected amino acids. The 2-chloro-Z group may introduce additional hazards, and therefore, a conservative approach to handling is recommended.

Immediate Safety and Personal Protective Equipment (PPE)

As a powdered chemical, the primary routes of exposure are inhalation, skin contact, and eye contact. Based on the GHS classification of similar compounds, **Boc-Orn(2-Cl-Z)-OH** should be handled as a substance that may cause skin, eye, and respiratory irritation. The following personal protective equipment is mandatory:

Protection Type	Specification	Purpose
Eye Protection	Chemical safety goggles with side shields	Protects against airborne particles and accidental splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Prevents direct skin contact with the chemical.
Skin and Body Protection	Laboratory coat and long-sleeved clothing	Minimizes the risk of skin exposure to the powder.
Respiratory Protection	A NIOSH-approved air-purifying respirator with a particulate filter (e.g., N95) is recommended, especially when handling the powder outside of a certified chemical fume hood.	Avoids inhalation of any potential airborne dust.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **Boc-Orn(2-Cl-Z)-OH** for easy reference.

Property	Value
Physical State	White powder.[1]
Molecular Formula	C18H25ClN2O6.[2][3]
Molecular Weight	400.85 g/mol .[2][3]
Melting Point	114-118 °C.[1][4]
Storage Temperature	2-8°C, sealed in a dry environment.[1]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict, step-by-step protocol is essential for the safe handling of **Boc-Orn(2-Cl-Z)-OH**.

Preparation and Weighing Protocol:

- Designate a Work Area: Before handling, designate a specific, clean, and uncluttered work area, preferably within a chemical fume hood or a powder weighing station to minimize dust dispersal.
- Don PPE: Put on all required PPE in the correct order: lab coat, safety glasses or goggles, and then gloves. If respiratory protection is needed, ensure it is properly fitted.
- Weighing:
 - Place a clean weigh boat or creased weighing paper on the analytical balance.
 - Tare the balance to zero.
 - Carefully transfer the desired amount of **Boc-Orn(2-Cl-Z)-OH** from the stock container to the weigh boat using a clean spatula. Avoid pouring directly from the bottle to prevent spills.
 - Close the stock container immediately after dispensing to prevent contamination and accidental spillage.
- Transfer:
 - To transfer the weighed powder to a reaction vessel, gently fold the weigh boat or weighing paper to create a funnel.
 - Carefully guide the powder into the vessel. A powder funnel can be used for narrow-mouthed containers.

First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.

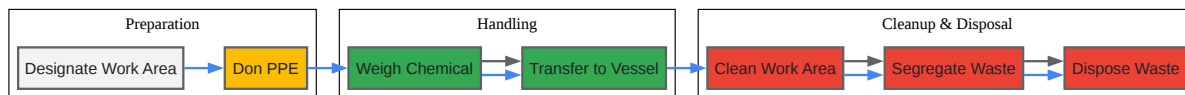
- In case of skin contact: Wash off with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
- In case of inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention.
- In case of ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if symptoms occur.

Disposal Plan

All waste materials should be handled as hazardous chemical waste.

- Solid Waste:
 - Collect any unused **Boc-Orn(2-Cl-Z)-OH** and any materials used for cleaning up spills (e.g., absorbent paper, contaminated gloves) in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste:
 - If **Boc-Orn(2-Cl-Z)-OH** is dissolved in a solvent, the resulting solution should be collected in a labeled hazardous waste container for liquid chemical waste.
- Disposal Method:
 - Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) office for specific disposal procedures. Do not dispose of down the drain or in the general trash.

Safe Handling Workflow



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